

An In-Depth Technical Guide to 1-Phenylpiperazine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 1-Phenylpiperazine-2-carbonitrile

Cat. No.: B13962135

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A Note to the Reader:

Initial research into the requested topic, "**1-Phenylpiperazine-2-carbonitrile**," did not yield sufficient public-domain, verifiable data to construct a comprehensive technical guide. This specific chemical structure does not appear to be a widely synthesized, characterized, or commercially available compound.

However, due to the close structural relationship and the extensive availability of technical information, this guide has been developed for the parent compound, 1-Phenylpiperazine (CAS No. 92-54-6). This versatile chemical is a cornerstone in medicinal chemistry and serves as a critical precursor in the synthesis of a multitude of pharmaceutical agents. This guide is intended for researchers, scientists, and professionals in drug development, offering a detailed exploration of its synthesis, characterization, and significant applications.

Introduction to 1-Phenylpiperazine

1-Phenylpiperazine is a heterocyclic aromatic organic compound featuring a piperazine ring substituted with a phenyl group at one of the nitrogen atoms.^{[1][2]} Its unique structural

arrangement, combining a flexible saturated heterocyclic amine with a rigid aromatic moiety, makes it a privileged scaffold in medicinal chemistry.[3][4] The two nitrogen atoms of the piperazine ring offer distinct sites for chemical modification, allowing for the synthesis of a diverse array of derivatives with tailored pharmacological properties.[5] This adaptability has led to its incorporation into numerous drugs targeting the central nervous system, including antidepressants, antipsychotics, and anxiolytics.[1][6]

Physicochemical and Spectroscopic Profile

A thorough understanding of the physicochemical and spectroscopic properties of 1-phenylpiperazine is fundamental for its application in synthesis and for the quality control of its derivatives.

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	92-54-6	[7][8][9]
Molecular Formula	C ₁₀ H ₁₄ N ₂	[7][9][10]
Molecular Weight	162.23 g/mol	[7][8][9]
Appearance	Clear, colorless to pale yellow liquid	[8][11]
Melting Point	18.8 °C	[1][8]
Boiling Point	286-287.2 °C	[1][8][9]
Density	1.062 g/mL at 25 °C	[1][9]
Refractive Index (n _{20/D})	1.588	[1]
pKa (conjugate acid)	~8.71	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1][8]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of 1-phenylpiperazine.

- ^1H NMR (400 MHz, CDCl_3): The proton NMR spectrum typically shows characteristic signals for the aromatic protons of the phenyl group and the methylene protons of the piperazine ring.^[12]
 - Aromatic protons (phenyl group): Multiplets in the range of δ 6.8-7.3 ppm.
 - Piperazine ring protons ($-\text{CH}_2-$): Signals appear at approximately δ 3.07 ppm and δ 2.95 ppm.^[12]
- ^{13}C NMR: The carbon NMR spectrum provides information on the carbon skeleton of the molecule.^{[13][14]}
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands corresponding to the functional groups present.^{[14][15]}
 - C-H stretching (aromatic): $\sim 3000\text{-}3100\text{ cm}^{-1}$
 - C-H stretching (aliphatic): $\sim 2800\text{-}3000\text{ cm}^{-1}$ ^[14]
 - C-N stretching: In the region of $1049\text{-}1186\text{ cm}^{-1}$ ^[15]
- Mass Spectrometry (MS): Electron ionization mass spectrometry typically shows a molecular ion peak (M^+) at m/z 162, corresponding to the molecular weight of 1-phenylpiperazine.^{[10][12]}

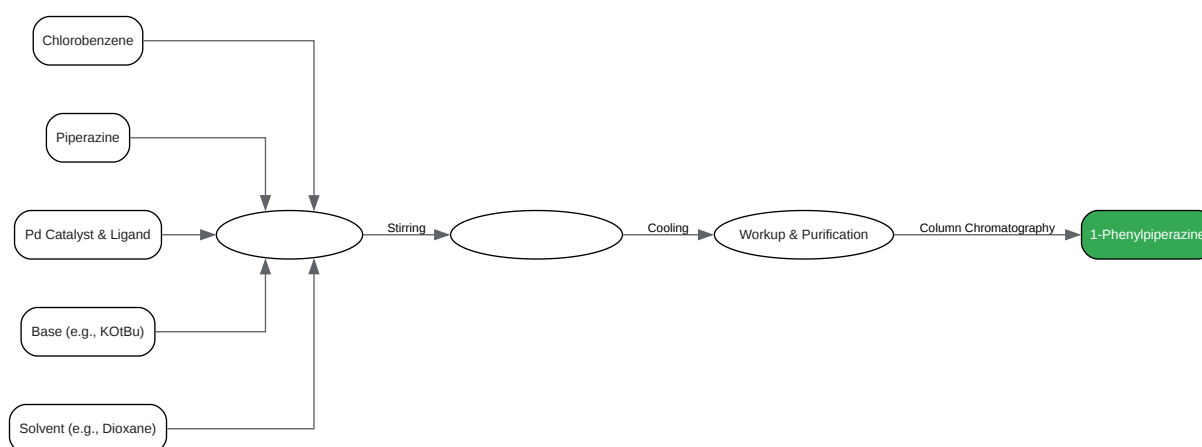
Synthesis of 1-Phenylpiperazine

Several synthetic routes to 1-phenylpiperazine have been developed, with the choice of method often depending on the desired scale, purity, and available starting materials.

Buchwald-Hartwig Amination

A common and efficient method for the synthesis of arylpiperazines is the palladium-catalyzed Buchwald-Hartwig amination. This cross-coupling reaction involves the formation of a carbon-nitrogen bond between an aryl halide (or triflate) and an amine.

Workflow for Buchwald-Hartwig Synthesis of 1-Phenylpiperazine



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Caption: Buchwald-Hartwig amination workflow for 1-phenylpiperazine synthesis.

Detailed Experimental Protocol:

- **Reaction Setup:** To a Schlenk tube under an inert nitrogen atmosphere, add potassium tert-butoxide (KOTBu, 1.3 mmol), a palladium catalyst with an appropriate ligand (e.g., 1 mol% of a nickel-based complex), and 1,4-dioxane (2 mL).^[16]
- **Addition of Reactants:** Sequentially add piperazine (1.3 mmol) and chlorobenzene (1.0 mmol) to the reaction mixture.^[16]
- **Reaction Conditions:** Vigorously stir the mixture at 90 °C for approximately 4 hours.^[16]
- **Workup:** After cooling to room temperature, remove the solvent under reduced pressure.

- Purification: Purify the resulting residue by column chromatography on silica gel to yield the pure 1-phenylpiperazine.[16]

The causality behind these steps lies in the catalytic cycle of the Buchwald-Hartwig reaction, where the palladium catalyst facilitates the oxidative addition of the aryl halide, followed by coordination of the amine and subsequent reductive elimination to form the desired C-N bond. The base is crucial for deprotonating the amine, making it a more potent nucleophile.

Other Synthetic Approaches

Alternative methods for synthesizing 1-phenylpiperazine and its derivatives include:

- Nucleophilic Aromatic Substitution: This can involve the reaction of piperazine with an activated aryl halide (e.g., a fluorinated or nitro-substituted benzene) under elevated temperatures.[1]
- Reductive Amination: This method can be employed for the synthesis of more complex phenylpiperazine derivatives.
- Cyclization of N-phenylethylenediamine precursors: This approach builds the piperazine ring from a linear precursor.[1][5]

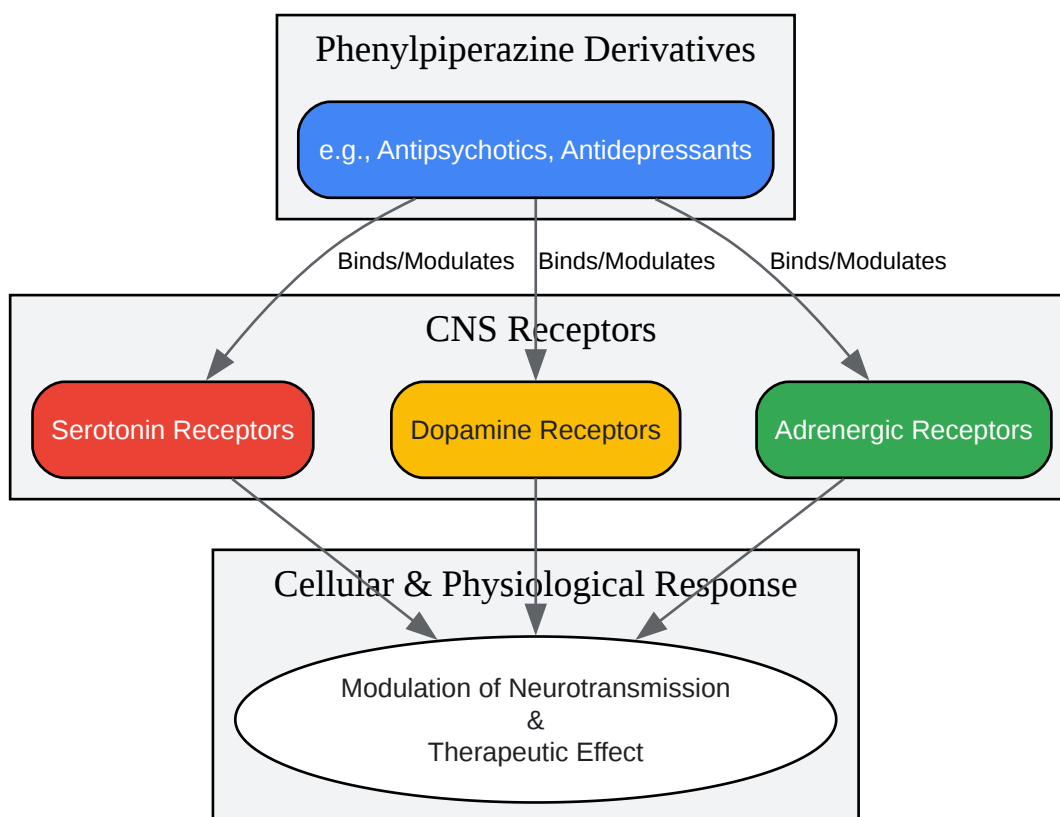
Applications in Drug Discovery and Development

The 1-phenylpiperazine scaffold is a key component in a wide range of pharmaceuticals, primarily those targeting the central nervous system.[2][4] Its derivatives have been developed as:

- Antidepressants and Anxiolytics: Many drugs in this class act as serotonin receptor modulators or reuptake inhibitors.[3][17] The phenylpiperazine moiety often plays a crucial role in binding to these receptors.
- Antipsychotics: Atypical antipsychotics frequently incorporate the phenylpiperazine structure to modulate dopamine and serotonin receptor activity.[4]
- Adrenergic Receptor Antagonists: Derivatives have been investigated for their potential in treating hypertension and vasospasm by blocking alpha-adrenergic receptors.[1][7]

- Oncology: Recent research has explored phenylpiperazine derivatives as inhibitors of key signaling pathways in cancer, such as the epidermal growth factor receptor (EGFR) tyrosine kinase.[18]

Signaling Pathway Implication



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Caption: Interaction of phenylpiperazine derivatives with CNS receptors.

Analytical Methodologies

Accurate and robust analytical methods are essential for the quality control of 1-phenylpiperazine and for pharmacokinetic studies of its derivatives.

Chromatographic Techniques

- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a powerful technique for the separation, identification, and quantification of 1-phenylpiperazine and related compounds.

[19][20] It is particularly useful for the analysis of volatile derivatives.

- Liquid Chromatography-Mass Spectrometry (LC-MS/MS): LC-MS/MS is widely used for the quantification of phenylpiperazine derivatives in biological matrices such as plasma and urine, offering high sensitivity and selectivity.[21][22]

General LC-MS/MS Protocol for Quantification in Plasma:

- Sample Preparation: Extract the analyte from the plasma sample using protein precipitation or liquid-liquid extraction.
- Chromatographic Separation: Inject the extracted sample onto a suitable HPLC or UPLC column (e.g., a C18 column) to separate the analyte from matrix components.
- Mass Spectrometric Detection: Use a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode for sensitive and selective detection and quantification.[21]

Other Analytical Methods

- Capillary Electrophoresis: This technique has been used for the determination of piperazine in pharmaceutical drug substances.[23]

Safety and Handling

1-Phenylpiperazine is classified as a hazardous substance and requires careful handling in a laboratory setting.

- Hazards: It is toxic if swallowed and in contact with skin, and it can cause severe skin burns and eye damage.[11][24]
- Personal Protective Equipment (PPE): Appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and protective clothing, must be worn when handling this compound.[24]
- Handling and Storage: Handle in a well-ventilated area, preferably in a fume hood. Store in a tightly closed container in a cool, dry place.
- First Aid Measures:

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and immediately call a poison center or doctor.[\[24\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Seek immediate medical attention.[\[24\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[24\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[24\]](#)

Conclusion

1-Phenylpiperazine is a compound of significant interest and utility in the fields of medicinal chemistry and drug development. Its versatile structure allows for the synthesis of a wide range of derivatives with diverse pharmacological activities. A thorough understanding of its synthesis, physicochemical properties, analytical methods, and safety precautions is essential for its effective and safe use in research and development. As new therapeutic challenges emerge, the 1-phenylpiperazine scaffold will likely continue to be a valuable starting point for the design and discovery of novel therapeutic agents.

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